

Essential Safety and Disposal Procedures for UoS12258

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: UoS12258

Cat. No.: B11938622

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Researchers and laboratory personnel must handle **UoS12258**, a positive allosteric modulator of AMPA receptors, with care.^{[1][2]} While specific disposal instructions for **UoS12258** are not readily available, established guidelines for laboratory chemical waste provide a framework for its safe management. This guide offers a comprehensive, step-by-step approach to the proper disposal of **UoS12258**, ensuring the safety of laboratory personnel and compliance with general environmental regulations.

Chemical and Physical Properties of UoS12258

A summary of the key data for **UoS12258** is presented below. This information is critical for its safe handling and disposal.

Property	Value
Chemical Name	N-[(2S)-5-(6-Fluoro-3-pyridinyl)-2,3-dihydro-1H-inden-2-yl]-2-propanesulfonamide
Molecular Formula	C17H19FN2O2S
Molecular Weight	334.41 g/mol
Appearance	Solid powder
Purity	≥98%
Solubility	DMSO: 2 mg/ml, Ethanol: 1 mg/ml
Storage	Short term (days to weeks): 0 - 4°C, Long term (months to years): -20°C

Data sourced from multiple suppliers and may vary by batch.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols: Disposal of UoS12258

The following protocols are based on general best practices for laboratory chemical waste disposal and should be adapted to comply with institutional and local regulations.

Step 1: Personal Protective Equipment (PPE)

Before handling **UoS12258**, ensure appropriate PPE is worn, including:

- Safety glasses or goggles
- Chemical-resistant gloves
- Laboratory coat

Step 2: Waste Segregation

Proper segregation of waste at the point of generation is crucial.

- Solid Waste:

- Place any solid **UoS12258** waste, contaminated labware (e.g., weigh boats, spatulas), and contaminated PPE into a designated hazardous chemical waste container.
- The container must be clearly labeled as "Hazardous Waste" and include the chemical name "**UoS12258**".
- Liquid Waste:
 - Solutions of **UoS12258** (e.g., in DMSO or ethanol) should be collected in a separate, sealed, and clearly labeled hazardous waste container.
 - The label must indicate the chemical name "**UoS12258**" and the solvent used (e.g., "**UoS12258** in DMSO").
 - Do not mix with other incompatible waste streams.
- Sharps Waste:
 - Any sharps contaminated with **UoS12258**, such as needles, syringes, or broken glass, must be disposed of in a designated, puncture-resistant sharps container labeled for hazardous chemical waste.[\[4\]](#)

Step 3: Waste Storage

Store hazardous waste containers in a designated, well-ventilated area, away from incompatible materials. Ensure containers are securely closed to prevent spills.

Step 4: Waste Disposal

Arrange for the collection and disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[\[5\]](#) Follow all institutional procedures for waste pickup requests.

Disposal Workflow for UoS12258

The following diagram illustrates the decision-making process for the proper disposal of **UoS12258**.



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Caption: Workflow for the proper segregation and disposal of **UoS12258** waste.

Disclaimer: This information is intended as a guide and does not replace institutional or regulatory protocols. Always consult your institution's Environmental Health and Safety (EHS) office for specific guidance on hazardous waste disposal.

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Address: 3281 E Guasti Rd

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Email: info@benchchem.com